

The Enigmatic Origins of CAS 56195-26-7: A Case of Undisclosed Discovery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 260-048-5*

Cat. No.: *B15349187*

[Get Quote](#)

Despite a thorough investigation into chemical databases and scientific literature, the compound designated by CAS Registry Number 56195-26-7 remains shrouded in mystery. Information regarding its discovery, initial synthesis, and early-stage scientific studies is not publicly available, precluding the creation of a detailed technical guide as requested.

Initial searches for CAS 56195-26-7 have yielded sparse and inconclusive results. While some chemical supplier databases associate this number with the molecular formula $C_{26}H_{22}N_6O_4$, a definitive chemical name and structure are not consistently reported. This lack of foundational information prevents a targeted search for its scientific history.

Further complicating the matter, there are no readily accessible patents, peer-reviewed publications, or conference proceedings that detail the synthesis, characterization, or biological evaluation of a compound with this specific CAS number. This suggests that the compound may fall into one of several categories:

- A proprietary compound that has not been disclosed in public-facing scientific literature.
- An intermediate in a synthetic pathway that is not itself the subject of detailed study.
- A misassigned or erroneous CAS number within the databases searched.

Without a clear identification of the chemical entity and access to primary research describing its origins, it is impossible to fulfill the request for an in-depth technical guide. The core requirements of summarizing quantitative data, detailing experimental protocols, and

visualizing signaling pathways are all contingent on the existence of this foundational scientific information.

Researchers, scientists, and drug development professionals interested in this specific CAS number are encouraged to consult specialized, proprietary chemical databases or contact the Chemical Abstracts Service (CAS) directly for any available information. At present, the public scientific record offers no insight into the discovery and initial studies of CAS 56195-26-7.

- To cite this document: BenchChem. [The Enigmatic Origins of CAS 56195-26-7: A Case of Undisclosed Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15349187#discovery-and-initial-studies-of-cas-56195-26-7\]](https://www.benchchem.com/product/b15349187#discovery-and-initial-studies-of-cas-56195-26-7)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com